A Comparative Guide to Carbonyl Sulfide (COS) Uptake Models in Diverse Ecosystems

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This guide provides an objective comparison of the performance of prominent **carbonyl sulfide** (COS) uptake models across different ecosystems. COS is a valuable tracer for understanding and quantifying gross primary productivity (GPP), a key process in the global carbon cycle. The validation of these models is crucial for improving our estimates of carbon fluxes between the terrestrial biosphere and the atmosphere. This document summarizes quantitative data from various studies, details experimental protocols, and visualizes key processes to aid in the selection and application of these models.

Data Presentation: A Comparative Analysis of Model Performance

The following tables summarize the performance of different COS uptake models based on available validation studies. The metrics primarily focus on the ability of models to simulate COS fluxes and the subsequent improvement in G-related variables when COS data is assimilated.

Table 1: Performance of the Simple Biosphere Model (SiB4) in Simulating COS Fluxes

Ecosystem Type	Key Finding	Quantitative Metric	Source
Evergreen Needleleaf Forest, Deciduous Broadleaf Forests, Grasslands, Croplands	The updated SiB4 model is capable of simulating diurnal and seasonal variations in COS fluxes.	Daytime vegetation COS flux is underestimated on average by 8 ± 27%.	Kooijmans et al. (2021)
Global Terrestrial Biosphere	Model modifications, including a mechanistic soil model, improved global estimates.	The updated SiB4 decreased the modeled COS terrestrial biosphere sink from 922 Gg S yr^{-1} to 753 Gg S yr^{-1}.	Kooijmans et al. (2021)

Table 2: Performance Improvement of the Boreal Ecosystem Productivity Simulator (BEPS) with COS Data Assimilation

Ecosystem Type	Modeled Variable	Performance Improvement Metric	Source
Evergreen Needleleaf Forest, Deciduous Broadleaf Forest, C3 Grass, C3 Crop	Gross Primary Productivity (GPP)	Average Root-Mean-Square Error (RMSE) reduction of 23.54%. [1]	Zhu et al. (2024)
Evergreen Needleleaf Forest, Deciduous Broadleaf Forest, C3 Grass, C3 Crop	Evapotranspiration (ET)	Average Root-Mean-Square Error (RMSE) reduction of 16.96%. [1]	Zhu et al. (2024)

Table 3: Evaluation of the ORCHIDEE Model in Agroecosystems

Ecosystem Type	Key Finding	Source
Croplands (Wheat and Rapeseed)	The model was used to evaluate COS emissions from croplands, a process not yet fully accounted for in many models. The study highlighted that rapeseed crops can shift from COS uptake to emission in the late stages of growth.[2]	Belviso et al. (2022)
Agroecosystems in Central France	Nocturnal ecosystem COS fluxes were simulated, taking into account both plant and soil uptake and production.[3]	Belviso et al. (2022)

Experimental Protocols

The validation of COS uptake models relies on accurate field measurements of COS fluxes. The primary methods employed in the cited studies are eddy covariance and soil chamber measurements.

Eddy Covariance Measurements of COS Fluxes

The eddy covariance technique is a micrometeorological method used to measure the exchange of gases, energy, and momentum between ecosystems and the atmosphere.

- Instrumentation: Typically, a fast-response gas analyzer capable of measuring COS concentrations (e.g., a quantum cascade laser spectrometer) is used in conjunction with a three-dimensional sonic anemometer.

- Measurement Principle: The sonic anemometer measures the vertical wind speed, while the gas analyzer measures the COS concentration at a high frequency. The covariance between the vertical wind speed and the gas concentration is then calculated to determine the net flux of COS.

- Data Acquisition and Processing: Raw data are collected at a high frequency (typically 10-20 Hz) and undergo several processing steps, including spike detection and removal,

coordinate rotation, time lag correction, and frequency response corrections.

- Site Example - Bartlett Experimental Forest: This site is a temperate forest in New Hampshire, USA, dominated by northern hardwoods. A 26.5-meter tall tower is equipped with eddy covariance instrumentation to measure the forest-atmosphere exchange of CO_2, H_2O, and energy.[4][5] Continuous flux and meteorological measurements have been ongoing since 2004.[4]
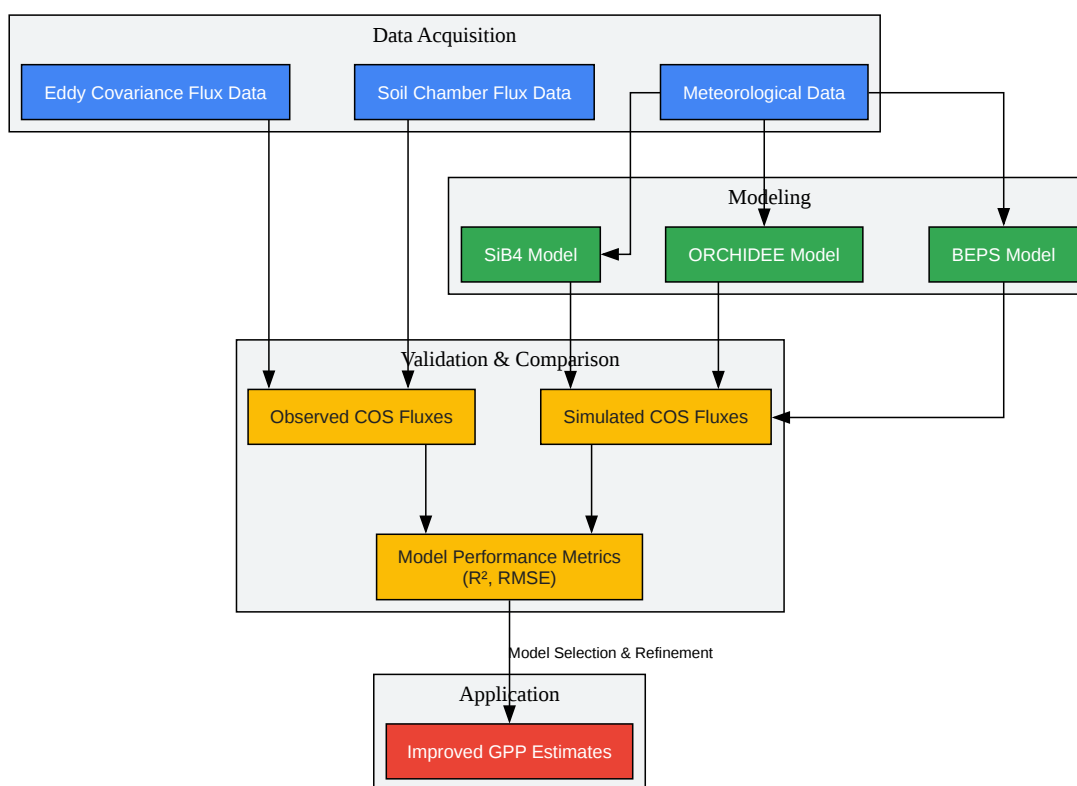
Soil Chamber Measurements of COS Fluxes

Soil chambers are used to measure the flux of gases from the soil surface.

- Instrumentation: This method involves placing a closed chamber on the soil surface and measuring the change in gas concentration within the chamber over time using a gas analyzer.

- Measurement Principle: The rate of change of the gas concentration inside the chamber, along with the chamber volume and soil surface area, is used to calculate the soil flux. Both static (non-flow-through) and dynamic (flow-through) chambers can be used.

- Procedure: Collars are often inserted into the soil a few centimeters deep to provide a tight seal for the chamber. Measurements are typically taken over short periods (minutes) to minimize the alteration of the concentration gradient between the soil and the chamber headspace.

- Site Example - Agroecosystems in Central France: At sites near Paris and Orléans, various methods including tall tower measurements and the Radon Tracer Method (RTM) were used to evaluate nocturnal COS fluxes from croplands.[2][6] The TRN tall tower site allows for measurements at different heights (5m and 180m) to determine vertical gradients.[2]
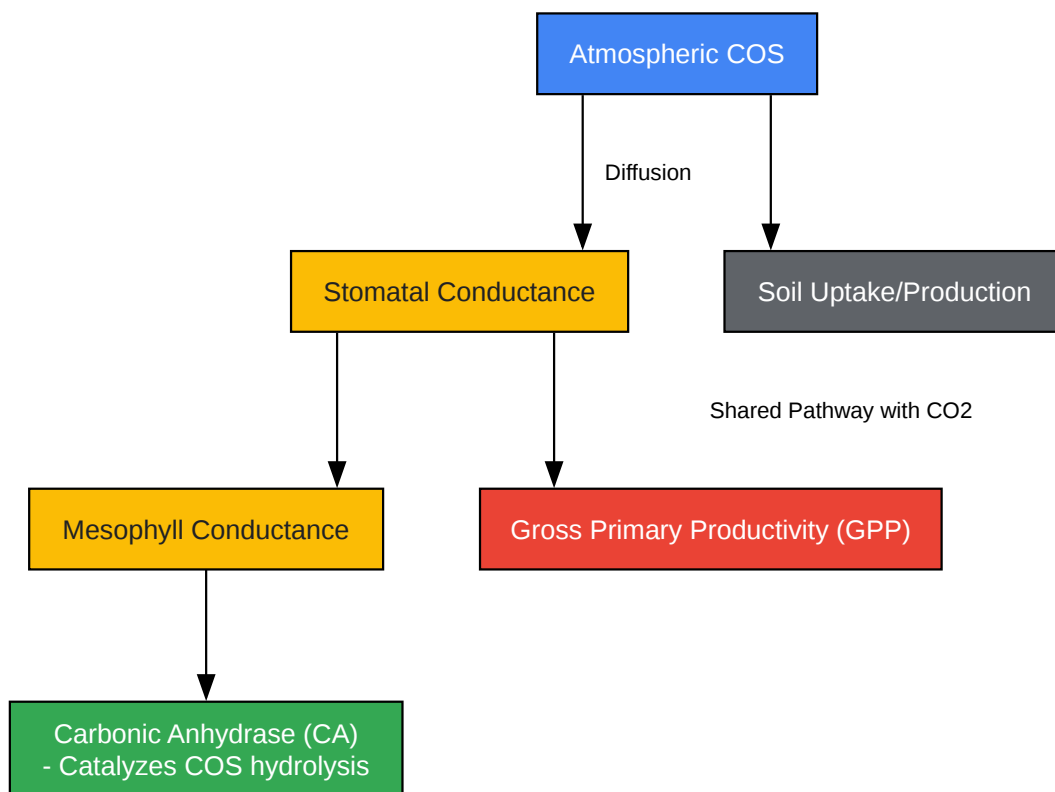
Mandatory Visualization

The following diagrams illustrate key conceptual frameworks and workflows discussed in this guide.

Caption: Workflow for the validation of COS uptake models.

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Caption: Key pathways of **carbonyl sulfide** uptake in terrestrial ecosystems.

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References

- 1. GMD - Assimilation of carbonyl sulfide (COS) fluxes within the adjoint-based data assimilation system â▯▯▯▯ Nanjing University Carbon Assimilation System (NUCAS v1.0) [gmd.copernicus.org]

- 2. journals.plos.org [journals.plos.org]

- 3. Carbonyl sulfide (COS) emissions in two agroecosystems in central France - PMC [pmc.ncbi.nlm.nih.gov]

- 4. AmeriFlux [ameriflux.lbl.gov]

- 5. AmeriFlux FLUXNET-1F US-Bar Bartlett Experimental Forest (Dataset) | OSTI.GOV [osti.gov]

- 6. Carbonyl sulfide (COS) emissions in two agroecosystems in central France | PLOS One [journals.plos.org]

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